

2,7-Dimethoxyfluorenone: Synthetic Scaffold & Pharmacophore Probe

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Compound of Interest

Compound Name: 2,7-Dimethoxy-9H-fluoren-9-one

CAS No.: 42523-28-4

Cat. No.: B12289472

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Technical Guide for Research & Development

Executive Summary

2,7-Dimethoxyfluorenone (CAS: 42523-28-4) is a substituted fluorenone derivative serving as a critical intermediate in two distinct high-value fields: antiviral drug development and molecular nanotechnology.^[1]

In medicinal chemistry, it represents the lipophilic core of Tilorone (an orally active interferon inducer). While 2,7-dimethoxyfluorenone itself lacks the cationic side chains necessary for DNA intercalation and potent antiviral activity, it is the essential scaffold for Structure-Activity Relationship (SAR) studies, defining the pharmacophore's planar requirements.

In material science, it is a precursor for overcrowded alkenes—light-driven molecular motors and switches (notably in the work of Nobel Laureate Ben Feringa)—and liquid crystalline materials, where its planar, electron-rich structure facilitates π - π stacking.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8]

Property	Specification
IUPAC Name	2,7-dimethoxy-9H-fluoren-9-one
CAS Number	42523-28-4
Molecular Formula	C ₁₅ H ₁₂ O ₃
Molecular Weight	240.25 g/mol
SMILES	<chem>COC1=CC2=C(C=C1)C(=O)C3=C2C=CC(=C3)OC</chem>
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in CHCl ₃ , DMSO, Acetone; Insoluble in Water
Precursor CAS	42523-29-5 (2,7-Dihydroxy-9-fluorenone)

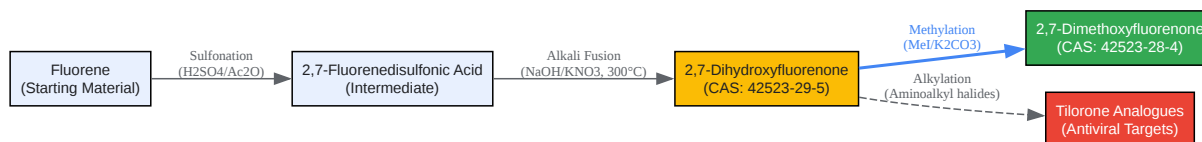
Spectral Characteristics[1][2][4][5][11][12][13]

- ¹H NMR (CDCl₃): Distinct singlets for methoxy groups (~3.9 ppm) and aromatic protons in the 6.8–7.5 ppm range.
- UV-Vis: Strong absorption in the UV region with a tail into the visible (responsible for yellow color), characteristic of the conjugated fluorenone system.

Synthetic Pathways & Protocols

The synthesis of 2,7-dimethoxyfluorenone typically proceeds via the modification of 2,7-dihydroxyfluorenone, which is itself derived from fluorene. Direct oxidation of 2,7-dimethoxyfluorene is an alternative but less common industrial route.

Pathway Diagram: Fluorene to Tilorone Scaffold



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Figure 1: Synthetic lineage from Fluorene to the 2,7-Dimethoxyfluorenone scaffold.[2][3][4][5]

Detailed Protocol: Methylation of 2,7-Dihydroxyfluorenone

Objective: Conversion of the dihydroxy intermediate to the dimethoxy ether.

Reagents:

- 2,7-Dihydroxy-9-fluorenone (1.0 eq)[1][6]
- Methyl Iodide (MeI) or Dimethyl Sulfate (2.5 eq)
- Potassium Carbonate (K₂CO₃) (anhydrous, 3.0 eq)
- Solvent: Acetone or DMF (Dry)

Step-by-Step Methodology:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2,7-dihydroxy-9-fluorenone in anhydrous acetone (0.1 M concentration).
- **Deprotonation:** Add anhydrous K₂CO₃. The suspension will likely change color (darkening) as the phenoxide anions form. Stir at room temperature for 30 minutes.
- **Alkylation:** Dropwise add Methyl Iodide (Caution: Carcinogen/Neurotoxin).
- **Reflux:** Heat the mixture to reflux (approx. 60°C for acetone) for 4–6 hours. Monitor reaction progress via TLC (Silica, Hexane:EtOAc 7:3). The starting material (polar) should disappear,

replaced by a less polar spot (Dimethoxy product).

- Workup:
 - Cool to room temperature.[\[7\]](#)
 - Filter off the inorganic salts (K_2CO_3/KI).
 - Evaporate the solvent under reduced pressure.
- Purification: Recrystallize the crude solid from ethanol or purify via flash column chromatography to yield yellow needles.

Scientific Rationale:

- K_2CO_3 : A weak base is sufficient for phenolic protons ($pK_a \sim 10$), avoiding side reactions associated with stronger bases like NaH.
- Solvent Choice: Acetone is standard, but DMF increases the reaction rate for sluggish substrates by solvating the cation (K^+) more effectively, leaving the phenoxide "naked" and more nucleophilic.

Biological Activity & Mechanism of Action[\[18\]](#)[\[19\]](#)

The Tilorone Connection

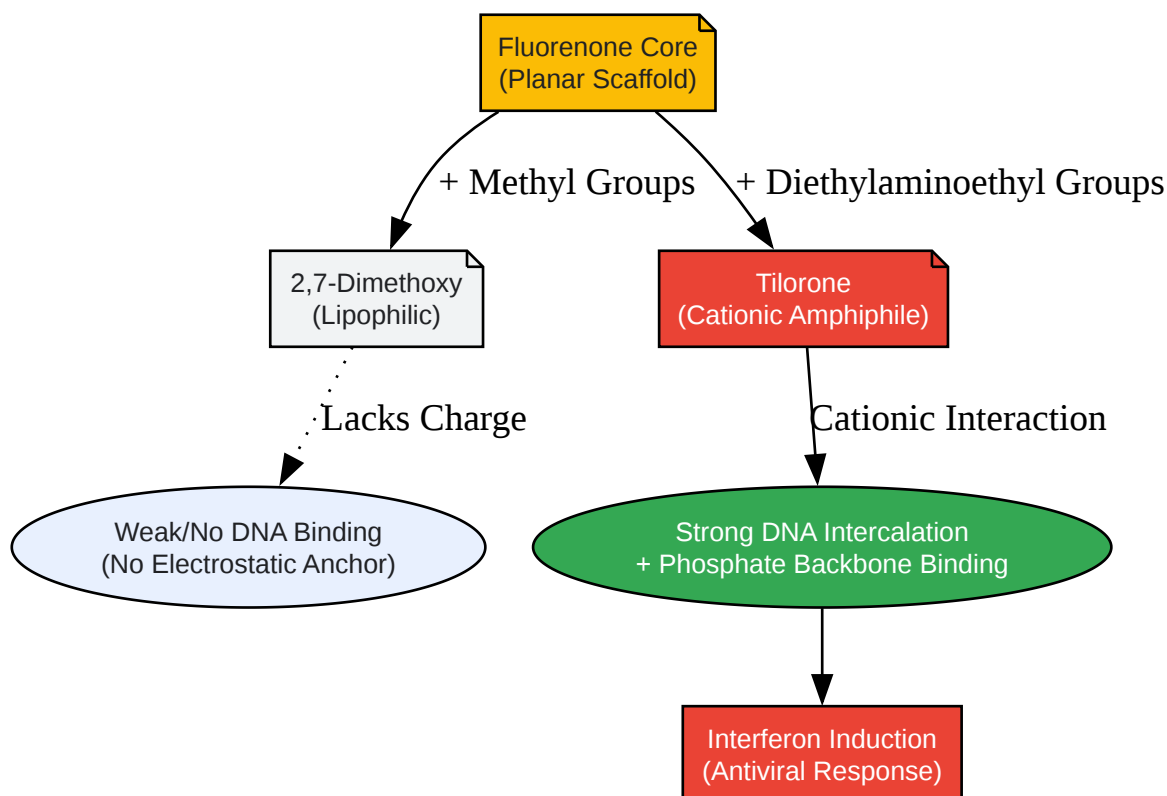
2,7-Dimethoxyfluorenone is the lipophilic analog of Tilorone (2,7-bis[2-(diethylamino)ethoxy]fluoren-9-one).[\[1\]](#) It is critical to understand that the dimethoxy variant does not possess the same high-potency antiviral profile as Tilorone.

Mechanism of Tilorone (The Active Drug):

- Intercalation: The planar fluorenone core slides between DNA base pairs.
- Electrostatic Clamp: The cationic diethylamino side chains bind to the negatively charged phosphate backbone of DNA, stabilizing the complex.
- Induction: This binding triggers the host immune response to produce Interferon ($IFN-\alpha/\beta$).

Role of 2,7-Dimethoxyfluorenone (The Probe): In SAR studies, the dimethoxy compound serves as a negative control or hydrophobic probe. It confirms that the planar core alone is insufficient for biological activity; the cationic side chains are essential for DNA affinity and solubility.

Mechanism Diagram: SAR Logic



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Figure 2: Structure-Activity Relationship distinguishing the inert dimethoxy scaffold from the active Tilorone drug.^[1]

Material Science Applications

Beyond pharma, 2,7-dimethoxyfluorenone is a high-value building block in organic electronics and nanotechnology.

- Molecular Motors (Feringa Motors):
 - It reacts with Lawesson's reagent to form the corresponding thioketone.^{[4][5][8][9]}

- This thioketone undergoes a Barton-Kellogg olefination to create overcrowded alkenes.[\[1\]](#)
[\[8\]](#)
- These molecules function as light-driven rotary motors, where the steric hindrance of the methoxy groups at the 2,7-positions influences the speed of thermal helix inversion (rotation).
- Liquid Crystals:
 - The rigid fluorenone core promotes π - π stacking.[\[1\]](#)
 - Derivatives with longer alkoxy chains (replacing methoxy) exhibit mesogenic (liquid crystal) phases used in optoelectronic devices.

References

- Synthesis & Properties of Fluorenones
 - Santa Cruz Biotechnology. "2,7-Dihydroxyfluorenone (CAS 42523-29-5) Product Data."[\[1\]](#)
[\[10\]](#)[\[11\]](#)
- Tilorone & Antiviral Mechanism
 - Ekins, S. et al. "Repurposing the Ebola and Marburg Virus Inhibitors Tilorone, Quinacrine, and Pyronaridine: In Vitro Activity against SARS-CoV-2."[\[12\]](#) ACS Omega, 2020.
- Molecular Motors & Switches
 - Pijper, T. C. et al. "Highly Ordered Co-Assembly of Bisurea Functionalized Molecular Switches at the Solid-Liquid Interface." Chemistry - A European Journal, 2024.[\[4\]](#)
(Describes use of 2,7-dimethoxyfluorenone as a precursor).
 - [\[4\]](#)
- Chemical Data & Identifiers
 - PubChem.[\[13\]](#)[\[14\]](#) "2,7-Dihydroxy-9-fluorenone Compound Summary."

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Sources

- 1. 13235-07-9|3,6-Dimethoxy-9H-fluoren-9-one|BLD Pharm [bldpharm.com]
- 2. Crystal structure of 1-(2-fluorobenzoyl)-2,7-dimethoxynaphthalene - PMC [pmc.ncbi.nlm.nih.gov]
- 3. AU2022369156A1 - A process for the preparation of 2,7-dihydroxy-9-fluorenone useful for the synthesis of tilorone and its salts - Google Patents [patents.google.com]
- 4. lirias.kuleuven.be [lirias.kuleuven.be]
- 5. researchgate.net [researchgate.net]
- 6. m.molbase.com [m.molbase.com]
- 7. 2,7-Diaminofluorene synthesis - chemicalbook [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. 2,7-Dihydroxy-9-fluorenone | 42523-29-5 [chemicalbook.com]
- 11. mascotchem.com [mascotchem.com]
- 12. sciencedaily.com [sciencedaily.com]
- 13. 2,7-Diaminofluorene | C₁₃H₁₂N₂ | CID 10679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 5,7-Dimethoxyflavone | C₁₇H₁₄O₄ | CID 88881 - PubChem [pubchem.ncbi.nlm.nih.gov]
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